

using Cbznh-peg3-bromide for amine-to-thiol crosslinking

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Compound of Interest

Compound Name: Cbznh-peg3-bromide

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An Application Guide for the Synthesis of Amine-Thiol Conjugates Using a Cbz-Protected Bromoacetyl-PEG Linker

Introduction: Architecting Molecular Bridges

In the landscape of advanced therapeutics and diagnostics, particularly in the development of Antibody-Drug Conjugates (ADCs), the precise covalent molecular entities is paramount.^[1] Heterobifunctional crosslinkers serve as the essential architects of these constructs, providing a stable bridge between such as an antibody, and a payload, like a cytotoxic drug.^[2] This guide details the strategic application of a crosslinker featuring a Carboxybenzyl (Cbz) polyethylene glycol (PEG) spacer, and a thiol-reactive bromoacetyl group for the systematic crosslinking of an amine-containing molecule to a thiol-containing molecule.

The choice of components in this linker class is deliberate. The bromoacetyl group offers high reactivity and selectivity towards sulfhydryl groups (thiol cysteine residues, forming a highly stable thioether bond).^{[3][4]} The PEG spacer is a critical component that enhances the aqueous solubility of the construct, reduces aggregation, and can improve in-vivo pharmacokinetics by shielding the construct from the immune system.^{[1][5]} Finally, the Cbz protecting group provides a stable handle; it keeps the terminal amine inert during the thiol conjugation step and can be selectively removed under specific conditions to reveal a primary amine for further reactions or modifications.^{[6][7]}

This application note will elucidate a robust, multi-stage strategy that leverages these chemical properties to achieve a controlled and efficient amine-to-thiol conjugation. It will provide not just the procedural steps, but the underlying chemical rationale to empower researchers to adapt and troubleshoot this powerful biocojugation strategy.

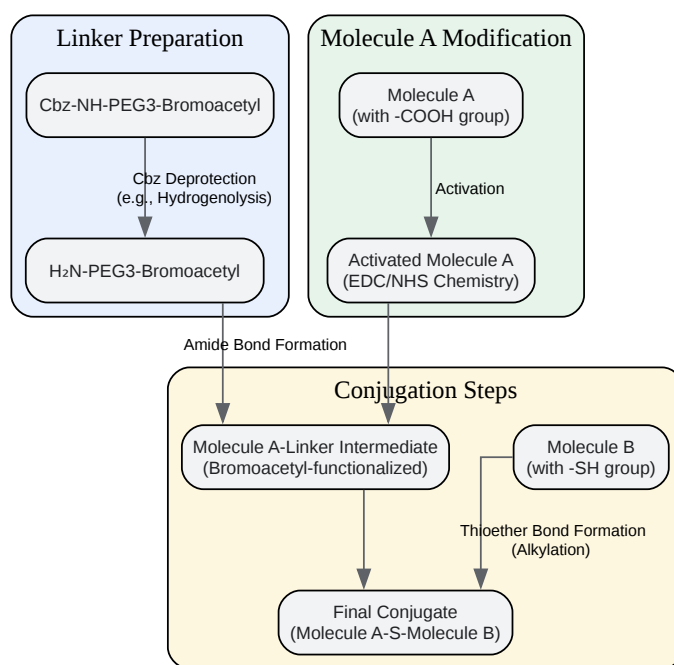
Principle of the Crosslinking Strategy

The inherent nature of the Cbz-NH-PEG3-bromoacetyl linker—having one reactive group (bromoacetyl) and one protected group (Cbz-amine)—necessitates a multi-step conjugation workflow. A direct, one-pot reaction to link an amine and a thiol is not feasible. The most logical and controllable pathway involves the conjugation of the amine-containing molecule with the linker, followed by conjugation to the thiol-containing partner. This is achieved by first deprotecting the linker's amine.

The overall workflow is as follows:

- **Linker Deprotection:** The Cbz group on the Cbz-NH-PEG3-bromoacetyl linker is removed to expose a primary amine.
- **Activation of Molecule 'A':** The amine-containing molecule (Molecule 'A', which for this workflow must possess a carboxyl group) is activated using a reagent like EDC (e.g., with EDC).
- **First Conjugation:** The deprotected linker is reacted with the activated Molecule 'A' to form a stable amide bond. This results in Molecule 'A' being functionalized with the reactive bromoacetyl group at the end of a PEG spacer.
- **Second Conjugation:** The bromoacetyl-functionalized Molecule 'A' is introduced to the thiol-containing Molecule 'B' (e.g., a protein with reduced cysteine groups). The thiol group selectively attacks the bromoacetyl moiety, forming the final, stable thioether linkage.

This strategic approach ensures high specificity at each step and prevents undesirable side reactions or polymerization.



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Fig 1. Overall workflow for amine-to-thiol crosslinking.

Detailed Application Protocols

Important Preliminary Considerations:

- **Anhydrous Conditions:** For the EDC/NHS activation step, ensure all solvents and reagents are anhydrous to prevent hydrolysis of the activated species.
- **Buffer Selection:** Avoid buffers containing primary amines (e.g., Tris) or carboxylates during the EDC/NHS reaction. Use phosphate, HEPES, or MOPS. For the bromoacetyl reaction, phosphate or borate buffers are suitable.
- **Reducing Agents:** The thiol-bromoacetyl reaction is incompatible with reducing agents like DTT or BME. If Molecule B's thiols were generated by reductive cleavage, the reducing agent must be completely removed (e.g., via dialysis or desalting column) before proceeding.^[3]
- **Light Sensitivity:** Haloacetyl reactions should be performed in the dark or in amber vials to prevent the formation of free iodine, which can cause side reactions with sensitive amino acid residues.^[3]

Protocol 1: Cbz Deprotection of the Linker

This protocol describes the removal of the Cbz group from Cbz-NH-PEG3-bromoacetyl via catalytic hydrogenolysis, a common and mild method.^[8]

Materials:

- Cbz-NH-PEG3-bromoacetyl
- Palladium on activated carbon (10% Pd/C)
- Solvent: Methanol (MeOH) or Ethyl Acetate (EtOAc)
- Hydrogen (H₂) gas supply (balloon or hydrogenation apparatus)
- Inert gas (Argon or Nitrogen)

Procedure:

- In a round-bottom flask, dissolve the Cbz-NH-PEG3-bromoacetyl linker in a suitable solvent (e.g., methanol).
- Carefully add 10% Pd/C catalyst to the solution (typically 5-10 mol% of palladium relative to the substrate).
- Seal the flask and purge the system with an inert gas.
- Evacuate the flask and backfill with hydrogen gas. Repeat this purge-fill cycle 3-5 times to ensure an inert atmosphere is replaced by hydrogen.
- Stir the reaction mixture vigorously under a positive pressure of hydrogen (a balloon is often sufficient) at room temperature.
- Monitor the reaction progress using Thin Layer Chromatography (TLC) or LC-MS until the starting material is consumed.
- Once complete, carefully purge the flask with inert gas to remove excess hydrogen.
- Filter the reaction mixture through a pad of Celite to remove the Pd/C catalyst.
- Rinse the Celite pad with a small amount of the reaction solvent.
- Remove the solvent from the filtrate under reduced pressure to yield the deprotected H₂N-PEG3-bromoacetyl linker. Verify the product identity and NMR.

Protocol 2: Bromoacetylation of Amine-Containing Molecule (via Carboxyl Group)

This protocol functionalizes Molecule 'A' (containing a carboxylic acid) with the deprotected linker from Protocol 1 using EDC/NHS chemistry.

Materials:

- Molecule A (containing a -COOH group)
- H₂N-PEG3-bromoacetyl (from Protocol 1)
- N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide (EDC)
- N-hydroxysuccinimide (NHS)
- Activation Buffer: 0.1 M MES, pH 6.0
- Reaction Buffer: 0.1 M Phosphate buffer, pH 7.2-7.5
- Quenching Solution: Hydroxylamine or 2-Mercaptoethanol
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO) for dissolving reagents

Procedure:

- Dissolve Molecule A in Activation Buffer.
- Prepare fresh stock solutions of EDC and NHS in anhydrous DMF or water. Add a 5 to 10-fold molar excess of both EDC and NHS to the solution.
- Incubate for 15-30 minutes at room temperature to activate the carboxyl groups.
- Dissolve the H₂N-PEG3-bromoacetyl linker in Reaction Buffer.
- Add the activated Molecule A solution to the linker solution. A 2 to 5-fold molar excess of the linker relative to Molecule A is recommended to drive the reaction.
- Allow the reaction to proceed for 2 hours at room temperature or overnight at 4°C.

- (Optional) Quench any unreacted NHS-activated groups by adding a quenching solution.
- Purify the resulting bromoacetyl-functionalized Molecule A from excess linker and reaction byproducts using an appropriate method such as dialysis, chromatography (SEC), or tangential flow filtration (TFF).

Protocol 3: Conjugation to Thiol-Containing Molecule 'B'

This protocol describes the final conjugation step where the bromoacetyl-functionalized Molecule A is reacted with the thiol-containing Molecule B.

Materials:

- Bromoacetyl-functionalized Molecule A (from Protocol 2)
- Thiol-containing Molecule B (e.g., reduced antibody or cysteine-containing peptide)
- Reaction Buffer: 0.1 M Phosphate buffer containing 5 mM EDTA, pH 8.0-8.5
- Quenching Reagent: N-acetyl-cysteine or 2-Mercaptoethanol

Procedure:

- Ensure Molecule B is in the Reaction Buffer and that any prior reducing agents have been thoroughly removed. The presence of EDTA is crucial to can catalyze thiol oxidation.
- Add the bromoacetyl-functionalized Molecule A to the solution of Molecule B. A molar ratio of 1.5 to 5 moles of activated Molecule A per mole of thiol is a good starting point.
- Protect the reaction from light and allow it to proceed for 2-4 hours at room temperature or overnight at 4°C. The reaction of a bromoacetyl group with a thiol is efficient at a pH of ~8.3.^[3]
- Monitor the reaction progress using techniques like SDS-PAGE (for proteins), Hydrophobic Interaction Chromatography (HIC), or LC-MS.
- Once the desired level of conjugation is achieved, quench any unreacted bromoacetyl groups by adding a molar excess of a quenching reagent like N-acetyl-cysteine or 2-Mercaptoethanol. Incubate for 30 minutes.
- Proceed immediately to purification.

Protocol 4: Purification and Characterization of the Final Conjugate

Purification is critical to remove unreacted molecules, byproducts, and aggregates, yielding a final product with a defined drug-to-antibody ratio (DAR).

Purification Methods:

- Size-Exclusion Chromatography (SEC): Effective for separating the larger conjugate from smaller unreacted linkers and payloads.
- Hydrophobic Interaction Chromatography (HIC): A powerful method for separating ADC species with different DARs. The addition of the payload increases the hydrophobicity of the antibody, allowing for separation.
- Ion-Exchange Chromatography (IEX): Can be used to polish the final product and remove charged impurities.
- Membrane Chromatography: A rapid and efficient method for removing excess payload and aggregates in a single step.^[10]

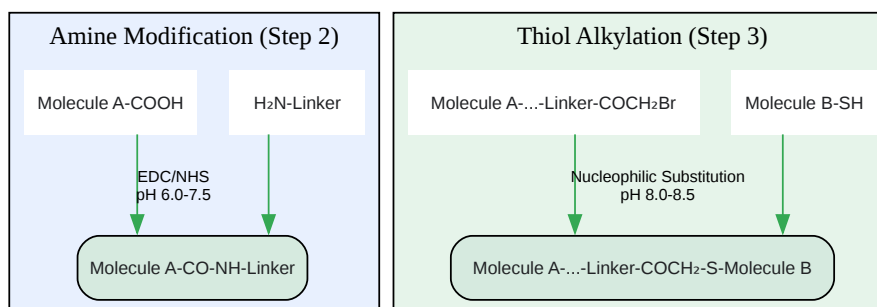
Characterization Methods:

- UV/Vis Spectroscopy: To determine protein concentration and estimate the average DAR.
- Hydrophobic Interaction Chromatography (HIC-HPLC): The gold standard for determining DAR distribution and purity.^[11]
- LC-MS (Intact and Reduced): Provides precise mass information to confirm conjugation and identify different species.^{[12][13]}

- Size-Exclusion Chromatography (SEC-HPLC): To quantify the level of aggregation in the final product.

Scientific Rationale and Key Parameters

The success of this multi-step conjugation hinges on the careful control of reaction parameters, which are dictated by the distinct chemical reactivities involved.



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Fig 2. Chemical mechanism of the two-stage conjugation.

pH Control: The Key to Selectivity

- **Amine Acylation (EDC/NHS):** The activation of carboxyl groups with EDC is most efficient at a slightly acidic pH (4.5-6.0). However, the subsequent ester with the primary amine of the deprotected linker proceeds optimally at a physiological to slightly basic pH (7.2-8.5), where the amine is deprotonated sufficiently nucleophilic.^[14]
- **Thiol Alkylation (Bromoacetyl):** The reaction between a thiol and a bromoacetyl group is highly dependent on the deprotonation of the thiol to the thiolate anion (S⁻). The pK_a of cysteine's sulfhydryl group is approximately 8.3. Therefore, running the reaction at a pH between 8.0 and 8.5 ensures a sufficient thiolate for a rapid reaction. At this pH, most primary amines (like those on lysine, pK_a ~10.5) are protonated (NH₃⁺) and are poor nucleophiles compared to the thiolate for thiols over amines.^{[15][16]}

Stoichiometry and Reagent Ratios

The molar ratio of linker-to-molecule at each stage directly influences the degree of labeling and the final DAR.

- **Linker-to-Molecule A:** A molar excess of the deprotected linker is used to ensure efficient conversion of Molecule A to its bromoacetyl-functionalized form.
- **Activated Molecule A-to-Molecule B:** The ratio here must be carefully optimized. A higher ratio will lead to a higher average DAR but may also increase aggregation. This parameter should be empirically determined for each specific system to achieve the desired outcome.

Quantitative Data Summary

The following table provides recommended starting parameters for a typical protein-protein or protein-small molecule conjugation.

Parameter	Stage 1: Amine Modification	Stage 2: Thiol Conjugation	Rationale
pH	Activation: 6.0 (MES) Coupling: 7.2-7.5 (Phosphate)	8.0-8.5 (Phosphate, Borate)	Balances NHS-ester stability, nucleophilicity. ^[14] Maximizes conjugation for rapid, selective labeling.
Temperature	Room Temperature	Room Temperature	Provides sufficient energy for reaction without denaturing most biomolecules.
Reaction Time	2-4 hours	2-4 hours	Typically sufficient for complete conjugation, extended overnight at 4°C for higher efficiency.
Molar Ratios	5-10x (EDC/NHS to COOH) 2-5x (Linker to Molecule A)	1.5-5x (Bromoacetyl to Thiol)	Excess drives the reaction to completion. Ratio is critical for controlling the degree of labeling (e.g., 1:1 for site-specific labeling).
Key Buffer Additives	N/A	5 mM EDTA	Prevents metal-catalyzed oxidation of thiols.

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